

An In-depth Technical Guide to N-(2-Hydroxyethyl)nicotinamide-d4

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)nicotinamide-d4*

Cat. No.: B15557638

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Introduction

N-(2-Hydroxyethyl)nicotinamide-d4 is the deuterated form of N-(2-Hydroxyethyl)nicotinamide, a primary metabolite of the antianginal drug nicorandil. The incorporation of four deuterium atoms into the pyridine ring of the molecule makes it an ideal internal standard for quantitative bioanalytical studies using mass spectrometry. Its near-identical physicochemical properties to the endogenous analyte, coupled with its distinct mass, allow for precise and accurate quantification in complex biological matrices. This guide provides a comprehensive overview of **N-(2-Hydroxyethyl)nicotinamide-d4**, including its chemical properties, synthesis, analytical applications, and its role in metabolic pathways.

Chemical and Physical Properties

The chemical and physical properties of **N-(2-Hydroxyethyl)nicotinamide-d4** and its non-deuterated analog are summarized below. The data for the deuterated compound is primarily sourced from commercially available standards, while the data for the non-deuterated compound is compiled from various chemical suppliers and scientific literature.

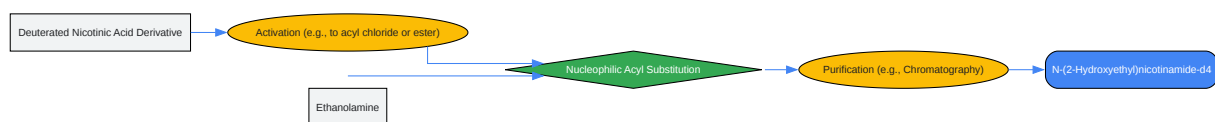
Property	N-(2-Hydroxyethyl)nicotinamide-d4	N-(2-Hydroxyethyl)nicotinamide
Chemical Formula	C ₈ H ₆ D ₄ N ₂ O ₂	C ₈ H ₁₀ N ₂ O ₂ [1]
Molecular Weight	170.20[1]	166.18
CAS Number	1132681-23-2 (d4)	6265-73-2[2]
Appearance	Solid	White to off-white crystalline solid
Purity	≥95% (typical for commercial standards)	≥95%
Melting Point	Not explicitly available	92-94 °C
Boiling Point	Not explicitly available	185-195 °C at 0.4-0.6 Torr
Solubility	Soluble in Methanol, DMSO, Water (Slightly)	Soluble in Water, Alcohol, DMSO (Slightly), Methanol (Slightly)
Storage Conditions	Store at -20°C for long-term storage, sealed and in a dark place.	Keep in a dark place, sealed in dry, room temperature.
Synonyms	3-(2-Hydroxyethyl)carbamoylpyridine-d4, N-(2-Hydroxyethyl)-3-pyridinecarboxamide-d4	2-hydroxyethyl niacinamide, SG-86, Nicorandil EP Impurity B

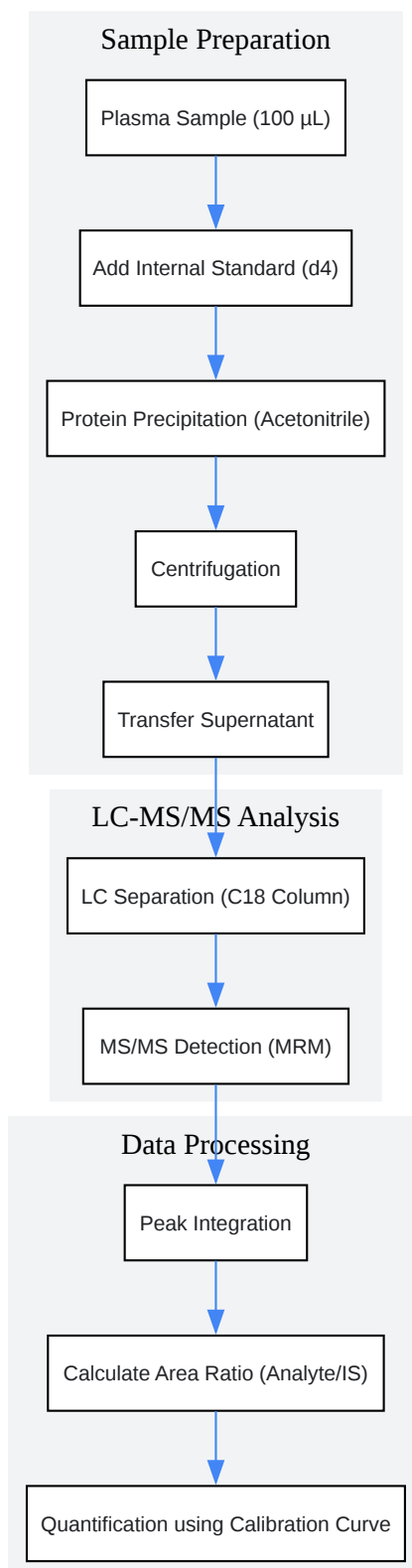
Synthesis

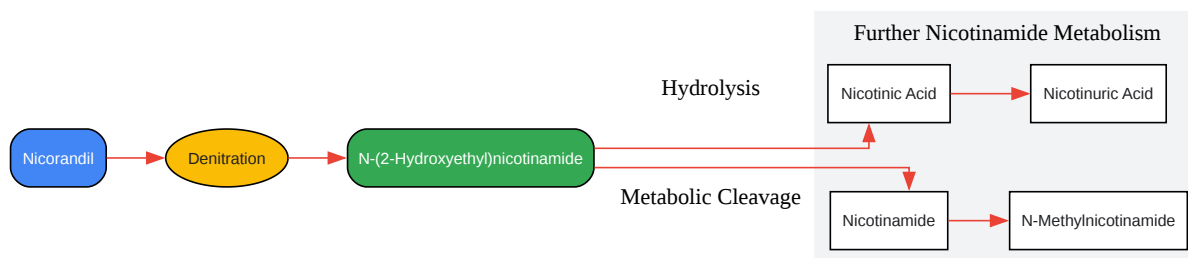
While a specific, detailed protocol for the synthesis of **N-(2-Hydroxyethyl)nicotinamide-d4** is not readily available in peer-reviewed literature, the general approach involves the use of deuterated starting materials in a synthetic route analogous to that of the unlabeled compound. The synthesis of isotope-labeled nicotinamide derivatives often employs chemo-enzymatic methods.[3][4]

A common method for the synthesis of the non-deuterated N-(2-Hydroxyethyl)nicotinamide involves the reaction of a nicotinic acid derivative with monoethanolamine. For the deuterated analog, a plausible synthetic route would involve the use of a deuterated nicotinic acid or a deuterated ethanolamine.

A general synthetic workflow is depicted below:







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References

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